

Proper Disposal of Methyl 2,4-difluorobenzoate: A Procedural Guide

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Compound of Interest

Compound Name: Methyl 2,4-difluorobenzoate

Cat. No.: B035433

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This guide provides essential safety and logistical information for the proper handling and disposal of **Methyl 2,4-difluorobenzoate** in a laboratory setting. Adherence to these procedures is critical for ensuring personnel safety and environmental compliance.

Hazard Identification and Safety Data

Methyl 2,4-difluorobenzoate is a combustible liquid that poses several health risks. It is harmful if swallowed, causes skin irritation, and can result in serious eye damage.^{[1][2][3]} It may also cause respiratory irritation.^[2]

Key Safety and Physical Properties:

Property	Value	Source
CAS Number	106614-28-2	[1][4]
Molecular Formula	C ₈ H ₆ F ₂ O ₂	[1][2]
Molecular Weight	172.13 g/mol	[2]
Appearance	Colorless to light yellow clear liquid	
Boiling Point	128-129 °C	[1][5]
Density	1.384 g/mL at 25 °C	[1][5]
Flash Point	82 °C (179.6 °F) - closed cup	[1]
Hazard Class	Acute Tox. 4 (Oral), Skin Irrit. 2, Eye Dam. 1, STOT SE 3	[1][2]

Personal Protective Equipment (PPE)

Before handling **Methyl 2,4-difluorobenzoate**, ensure the following personal protective equipment is worn to minimize exposure:

- Eye Protection: Wear tightly fitting safety goggles or a face shield.[1] Standard laboratory eyeglasses are not sufficient.
- Hand Protection: Use appropriate chemical-resistant gloves.[1]
- Skin and Body Protection: Wear a lab coat or other protective clothing to prevent skin exposure.[4]
- Respiratory Protection: Use in a well-ventilated area, such as a laboratory fume hood.[6] If ventilation is inadequate or for larger spills, a respirator with a type ABEK (EN14387) filter is recommended.[1]

First-Aid Procedures

In case of accidental exposure, immediate action is necessary:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, holding the eyelids open.[4] Seek immediate medical attention.
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes.[4] Remove contaminated clothing. If irritation occurs, seek medical attention.[7]
- Ingestion: Rinse mouth with water.[3][4] Do not induce vomiting. Call a poison control center or doctor if you feel unwell.[3]
- Inhalation: Move the person to fresh air. If symptoms occur, get medical attention.[4]

Accidental Release Measures

Should a spill occur, follow these steps to contain and clean the affected area:

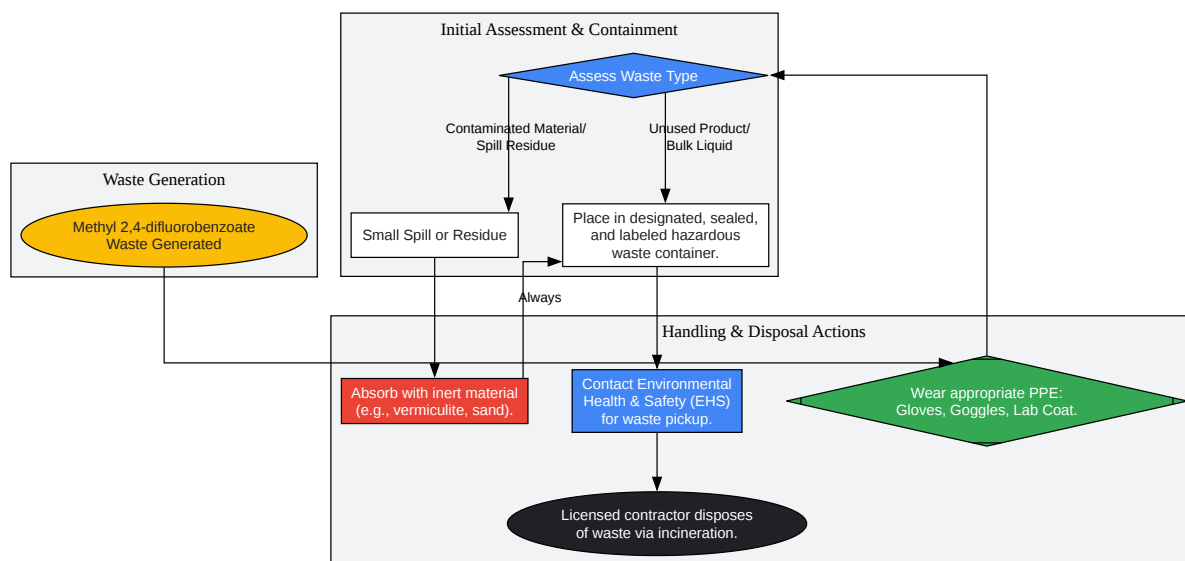
- Evacuate: Clear the area of all non-essential personnel.
- Ventilate: Ensure adequate ventilation, preferably using a fume hood.
- Contain Spill: For liquid spills, use an inert absorbent material such as sand, earth, or vermiculite to contain the substance.[7]
- Collect Waste: Carefully sweep or shovel the absorbed material into a suitable, labeled container for chemical waste disposal.[4][7]
- Decontaminate: Clean the spill area thoroughly to remove any residual contamination.
- Prevent Environmental Release: Do not allow the substance to enter drains, water courses, or the soil.[6][7]

Step-by-Step Disposal Protocol

Methyl 2,4-difluorobenzoate must be disposed of as hazardous chemical waste. It should never be mixed with general waste or poured down the drain.

- Waste Collection:

- Place all materials contaminated with **Methyl 2,4-difluorobenzoate**, including unused product, reaction residues, and spill cleanup materials, into a designated and clearly labeled hazardous waste container.
- Ensure the container is compatible with the chemical, properly sealed, and stored in a cool, dry, well-ventilated area away from ignition sources.[\[4\]](#)
- Engage a Licensed Disposal Company:
 - The disposal of this chemical waste must be handled by a licensed hazardous material disposal company.[\[6\]](#)
 - Contact your institution's Environmental Health and Safety (EHS) office to arrange for pickup and disposal.
- Method of Disposal:
 - The preferred method of disposal is typically high-temperature incineration in a facility equipped with an afterburner and scrubber to neutralize harmful combustion byproducts.[\[6\]](#)
 - Provide the disposal company with a copy of the Safety Data Sheet (SDS) to ensure they have all necessary hazard information.
- Regulatory Compliance:
 - Ensure that all disposal activities comply with federal, state, and local environmental regulations.[\[6\]](#) Your EHS office will be the primary resource for ensuring compliance.



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Caption: Workflow for the safe disposal of **Methyl 2,4-difluorobenzoate**.

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